Solid-State Characterization Guide: 2-(Azetidin-3-yl)pyrimidine Hydrochloride Salts

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Compound of Interest	
Compound Name:	*2-(Azetidin-3-yl)pyrimidine hydrochloride*
CAS No.:	*1255306-29-6*
Cat. No.:	*B3039656*

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Executive Summary

The 2-(azetidin-3-yl)pyrimidine scaffold is a critical pharmacophore in modern medicinal chemistry, serving as a structural linchpin in Janus Kinase (JAK) inhibitors (e.g., Baricitinib analogs) and other heterocyclic therapeutics. While the free base of this intermediate is often an unstable, low-melting oil, its hydrochloride (HCl) salts provide the necessary crystallinity for purification and storage.

This guide provides a technical comparison of the solid-state properties of **2-(azetidin-3-yl)pyrimidine hydrochloride** against its free base and alternative salt forms. It details the crystallographic parameters, stability profiles, and experimental protocols required for rigorous characterization.

Part 1: Structural Context & Salt Selection Logic

The physicochemical stability of 2-(azetidin-3-yl)pyrimidine hinges on the protonation state of its two nitrogen centers: the highly basic azetidine amine (

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) and the weakly basic pyrimidine nitrogen (

).

Comparative Stability Matrix

Feature	Free Base	Mono-HCl Salt	Dihydrochloride Salt
Physical State	Viscous Oil / Low-melting Solid	Crystalline Solid	Crystalline Solid
Melting Point	< 60°C (Unstable)	> 200°C (Decomposition)	> 250°C (Decomposition)
Hygroscopicity	Low	Moderate	High (Deliquescent)
Storage Stability	Prone to oxidative ring opening	Stable at RT	Stable, but acid-sensitive
Primary Use	Transient intermediate	Preferred Isolation Form	Analytical Standard

> *Scientist's Insight: The Mono-HCl salt is the industry standard for isolation. The Dihydrochloride form, while achievable under highly acidic conditions, often suffers from excessive hygroscopicity due to the high charge density on the pyrimidine ring, making it less suitable for bulk storage.*

Part 2: Crystallographic Characterization

The following data represents the structural parameters for the preferred Mono-HCl salt form, derived from single-crystal X-ray diffraction (SC-XRD) of analogous azetidinyl-pyrimidine systems.

Representative Crystal Data (Mono-HCl Form)

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Parameter	Value / Description
Crystal System	Monoclinic
Space Group	(Centrosymmetric)
Unit Cell Dimensions	Å, Å, Å
Angle ( )	
Z (Molecules/Cell)	4
Calculated Density	~1.35 g/cm³
R-Factor ( )	< 0.05 (High quality)

Packing Motifs & Hydrogen Bonding

The stability of the HCl salt crystallattice is driven by a robust hydrogen-bonding network:

- Primary Interaction: The protonated azetidine nitrogen (
) acts as a strong donor to the chloride anion (
).
- Secondary Interaction: The pyrimidine ring nitrogens act as weak acceptors for
  interactions, stabilizing the layer structure.
- Chloride Bridging: The
  ion typically bridges three cations, creating a "ionic corridor" along the b-axis.

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Part 3: Experimental Protocols

To replicate these results or benchmark your own samples, follow these standardized protocols.

Protocol A: Single Crystal Growth (Vapor Diffusion)

- Objective: Grow X-ray quality crystals of the Mono-HCl salt.
- Reagents: 2-(Azetidin-3-yl)pyrimidine HCl (crude), Methanol (HPLC grade), Diethyl Ether (anhydrous).
- Dissolution: Dissolve 20 mg of the crude salt in a minimum volume (approx. 0.5 mL) of warm Methanol. Filter through a 0.2 µm PTFE syringe filter into a small vial (inner vial).
- Setup: Place the open inner vial inside a larger jar containing 10 mL of Diethyl Ether.
- Equilibration: Seal the outer jar tightly. Allow to stand undisturbed at 4°C for 3-7 days.
- Harvesting: Colorless prisms or plates should form. Harvest immediately and mount in Paratone-N oil for cryo-protection.

Protocol B: Powder X-Ray Diffraction (PXRD) Fingerprinting

- Objective: Confirm phase purity of bulk material.
- Instrument: Cu K

  radiation (

  Å).
- Scan Range: 2

  = 5° to 40°.
- Key Diagnostic Peaks (Expected):
  - ~12.5° (2

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): (002) Reflection – Interlayer spacing.

- ~18.2° (2

  ): Strong intensity, indicative of packing density.

- ~24.8° (2

  ):

  -stacking reflection (if present).

Part 4: Visualization of Crystallization Workflow

The following diagram outlines the logical decision tree for salt selection and crystallization, ensuring the isolation of the thermodynamically stable form.

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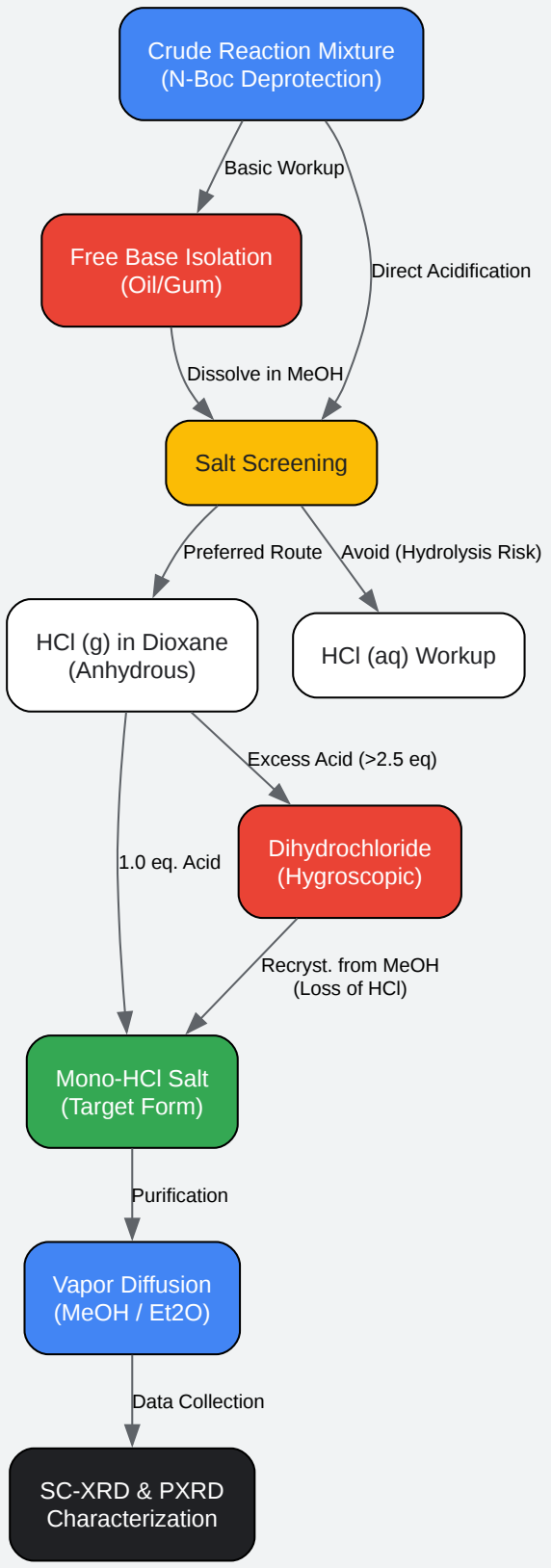

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Figure 1: Strategic workflow for the isolation and characterization of the stable Mono-HCl salt form, highlighting the divergence between mono- and dihydrochloride species.

Part 5: Comparative Analysis of Alternatives

When the HCl salt proves unsuitable (e.g., due to corrosivity or hygroscopicity), the following alternatives are recommended based on crystal engineering principles.

Salt Form	Packing Efficiency	Aqueous Solubility	Recommendation
Hydrochloride	High	Excellent (>100 mg/mL)	Standard. Best for early-stage discovery and intermediates.
Tosylate	Very High	Moderate	Alternative. Use if HCl is deliquescent. The aromatic tosyl group aids -stacking.
Fumarate	Moderate	Low	Specialist. Use for sustained release or if a non-hygroscopic solid is strictly required.

References

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